An In-depth Technical Guide to the Early Structure-Activity Relationship of Adenallene

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Compound of Interest

Compound Name:	*Adenallene*
CAS No.:	*114987-18-7*
Cat. No.:	*B1665521*

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This technical guide provides a comprehensive overview of the early research on the structure-activity relationship (SAR) of **Adenallene**, an acyclic nucleoside analogue with notable anti-HIV activity. This document collates key quantitative data, details relevant experimental methodologies, and visualizes critical pathways and workflows to furnish a thorough understanding of the foundational SAR landscape of this compound.

Introduction

Adenallene, chemically known as 9-(4'-hydroxy-1',2'-butadienyl)adenine, emerged from early research as a promising acyclic nucleoside analogue exhibiting inhibitory effects against the human immunodeficiency virus (HIV).[1][2] As a member of the nucleoside reverse transcriptase inhibitor (NRTI) class, its unique allenic scaffold presented a novel structural motif for antiviral drug discovery. The initial investigations into **Adenallene**'s SAR were pivotal in elucidating the key structural features required for its biological activity and laid the groundwork for the design of subsequent nucleoside analogues. This guide focuses on the seminal studies that defined the core SAR principles of **Adenallene**.

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Core Structure-Activity Relationships

The early SAR studies of **Adenallene** primarily focused on the importance of its stereochemistry and the presence of key functional groups. The research established a clear set of structural requirements for anti-HIV activity.

Key Findings:

- Stereochemistry is Crucial for Activity: The absolute configuration of the chiral allene axis has a profound impact on the anti-HIV potency. The (R)-enantiomer of **Adenallene** is the biologically active form, exhibiting significant inhibition of HIV-1 replication. In contrast, the (S)-enantiomer is substantially less active.[3]

- The 4'-Hydroxyl Group is Essential: The presence of the terminal 4'-hydroxyl group is critical for the antiviral activity of **Adenallene**.[1][2] This functional group is likely essential for the initial phosphorylation steps required for the activation of the prodrug.

- The Allene Moiety is a Key Pharmacophore: The cumulative double bonds of the allene group are a defining feature of **Adenallene** and are integral to its anti-HIV activity.[2] This rigid, linear linker mimics the spatial arrangement of the sugar moiety in natural nucleosides, allowing it to be recognized by viral enzymes.

- Metabolism by Adenosine Deaminase: Both enantiomers of **Adenallene** are substrates for adenosine deaminase (ADA), the enzyme responsible for the deamination of adenosine and its analogues. However, the kinetic parameters differ significantly between the two enantiomers, with the less active (S)-enantiomer being a much better substrate for ADA.[3] This rapid deamination of the (S)-enantiomer may contribute to its low antiviral activity.

Quantitative Data Summary

The following tables summarize the key quantitative data from the early SAR studies of **Adenallene**.

Table 1: Anti-HIV-1 Activity of **Adenallene** Enantiomers

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Compound	Enantiomer	IC50 (μM) against HIV-1 in ATH8 cells
Adenallene	(R)	5.8[3]
Adenallene	(S)	> 200[3]

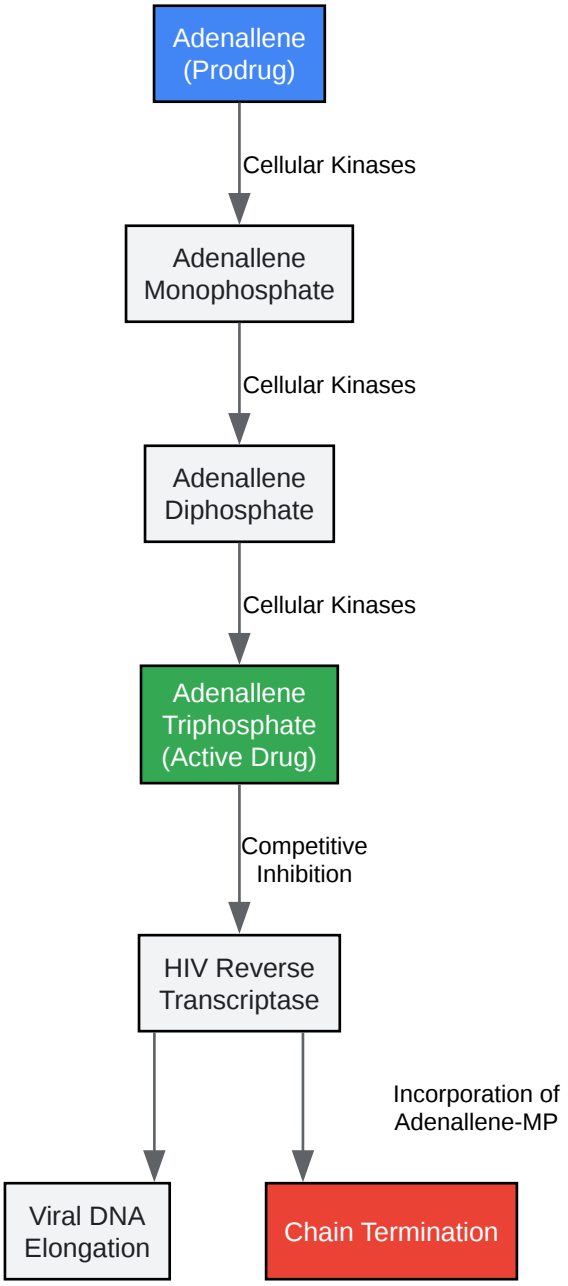
Table 2: Kinetic Parameters of **Adenallene** Enantiomers with Adenosine Deaminase

Compound	Enantiomer	Km (mM)	Vmax (μmol/min)
Adenallene	(R)	0.52[3]	18.5[3]
Adenallene	(S)	0.41[3]	530[3]

Proposed Mechanism of Action

As a nucleoside analogue, **Adenallene** is proposed to act as a reverse transcriptase inhibitor. The mechanism involves intracellular phosphorylation to the active triphosphate form, which then competes with the natural substrate (dATP) for incorporation into the growing viral DNA chain by HIV reverse transcriptase. Upon incorporation, the lack of a conventional 3'-hydroxyl group (or its equivalent) leads to chain termination, thus halting viral replication.

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Proposed mechanism of action for **Adenallene**.

Experimental Protocols

The following are representative protocols for the key experiments cited in the early SAR studies of **Adenallene**.

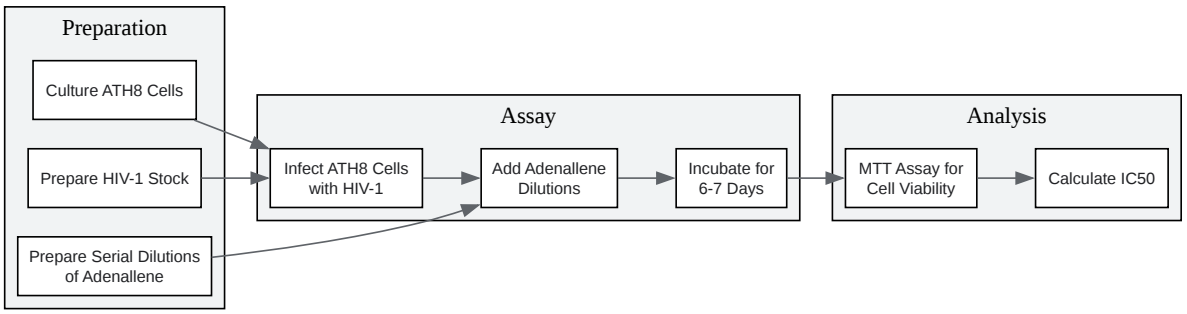
5.1. Anti-HIV-1 Cytopathic Effect (CPE) Inhibition Assay in ATH8 Cells

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This assay measures the ability of a compound to protect ATH8 cells from the cytopathic effects of HIV-1 infection.

- Cell Culture: ATH8 cells, a human T-cell line, are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum, L-glutamine, and antibiotics at 37°C in a humidified 5% CO2 atmosphere.
- Compound Preparation: Test compounds are dissolved in DMSO to create stock solutions, which are then serially diluted in culture medium to the desired final concentrations.
- Infection: ATH8 cells are seeded in 96-well microtiter plates. The cells are then infected with a predetermined titer of HIV-1 (e.g., HTLV-IIIB strain).
- Treatment: Immediately after infection, the serially diluted test compounds are added to the wells. Control wells include uninfected cells, infected untreated cells, and cells treated with a known anti-HIV agent (e.g., AZT).
- Incubation: The plates are incubated for 6-7 days at 37°C.
- Quantification of CPE: The viability of the cells is assessed using a colorimetric method, such as the MTT assay. The absorbance is read using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated for each compound concentration relative to the uninfected and infected untreated controls. The 50% inhibitory concentration (IC50) is determined by plotting the percentage of CPE inhibition against the log of the compound concentration and fitting the data to a dose-response curve.

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Workflow for the anti-HIV-1 cytopathic effect inhibition assay.

5.2. Adenosine Deaminase (ADA) Kinetic Assay

This assay determines the kinetic parameters (Km and Vmax) of the deamination of **Adenallene** enantiomers by ADA.

- Enzyme and Substrate Preparation: A stock solution of purified calf intestine adenosine deaminase is prepared in phosphate buffer (pH 7.5). Substrate solutions of (R)- and (S)-**Adenallene** of various concentrations are also prepared in the same buffer.
- Reaction Mixture: The reaction is initiated by adding a small amount of the ADA stock solution to the substrate solutions in a quartz cuvette.
- Spectrophotometric Monitoring: The deamination of **Adenallene** to the corresponding hypoxallene derivative results in a decrease in absorbance at a specific wavelength (e.g., 265 nm). The reaction is monitored continuously using a UV-Vis spectrophotometer.
- Initial Velocity Calculation: The initial reaction velocity (V0) is calculated from the linear portion of the absorbance versus time plot for each substrate concentration.
- Data Analysis: The kinetic parameters, Km and Vmax, are determined by fitting the initial velocity data to the Michaelis-Menten equation using non-linear regression analysis or by

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using a Lineweaver-Burk plot.

5.3. Synthesis of bis(S-pivaloyl-2-thioethyl) phosphotriester of **Adenallene**

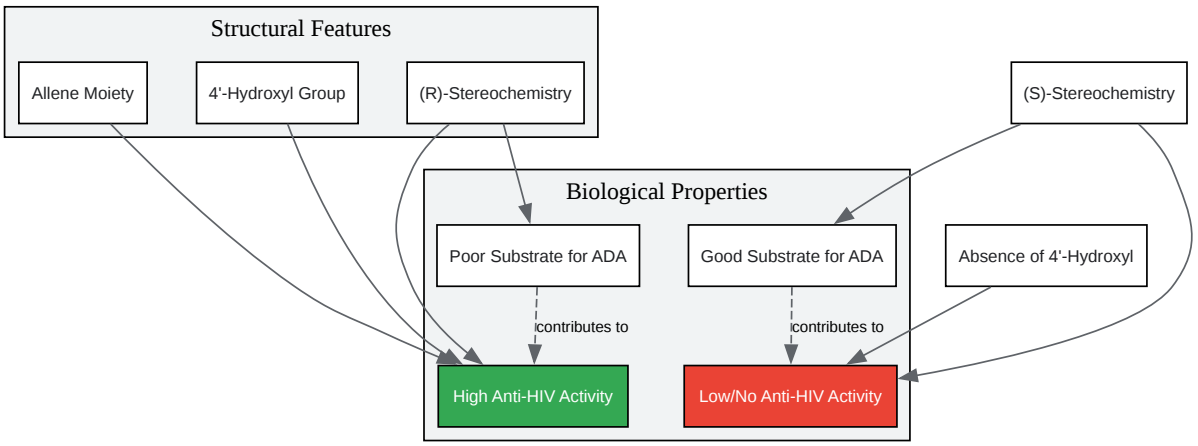
This is a representative protocol for the synthesis of a phosphotriester prodrug of **Adenallene**.

- Phosphitylation of **Adenallene**: (R)-**Adenallene** is reacted with a phosphitylating agent, such as N,N-diisopropylamino-bis(2-cyanoethoxy)phosphine, in the presence of a weak acid activator (e.g., tetrazole) in anhydrous acetonitrile to form the phosphoramidite intermediate.
- Oxidation: The phosphite triester is then oxidized to the corresponding phosphate triester using an oxidizing agent, such as tert-butyl hydroperoxide.
- Deprotection of Cyanoethyl Groups: The 2-cyanoethyl protecting groups on the phosphate are removed using a mild base, such as triethylamine in pyridine.
- Coupling with S-pivaloyl-2-thioethanol: The resulting phosphodiester is activated with a coupling agent (e.g., 1-(mesitylene-2-sulfonyl)-3-nitro-1,2,4-triazole) and then reacted with S-pivaloyl-2-thioethanol to yield the bis(S-pivaloyl-2-thioethyl) phosphotriester of **Adenallene**.
- Purification: The final product is purified by silica gel column chromatography.

Logical Relationships in **Adenallene** SAR

The following diagram illustrates the key logical relationships derived from the early SAR studies of **Adenallene**.

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Logical relationships in the SAR of **Adenallene**.

Conclusion

The early research on the structure-activity relationship of **Adenallene** successfully identified the critical structural determinants for its anti-HIV activity. The pronounced stereoselectivity, the essential nature of the 4'-hydroxyl group, and the importance of the allenic backbone provided a clear, albeit limited, SAR landscape. These foundational studies not only highlighted the potential of acyclic nucleoside analogues as a class of antiviral agents but also underscored the importance of stereochemistry and metabolic stability in drug design. While a comprehensive SAR study involving a wide array of **Adenallene** analogues was not extensively reported in the early literature, the initial findings were instrumental in guiding the broader field of nucleoside analogue research.

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